

(4-Bromophenyl)(piperazin-1-yl)methanone

potential biological activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (4-Bromophenyl)(piperazin-1-yl)methanone

CAS No.: 59939-72-9

Cat. No.: B1280386

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Technical Monograph: (4-Bromophenyl)(piperazin-1-yl)methanone

A Privileged Scaffold for Fragment-Based Drug Discovery (FBDD)

Executive Summary

(4-Bromophenyl)(piperazin-1-yl)methanone is a high-value pharmacophore intermediate belonging to the aryl-benzoylpiperazine class. While possessing modest intrinsic biological activity as a mono-amine reuptake modulator, its primary utility lies in its role as a privileged scaffold in medicinal chemistry. The molecule features two critical synthetic handles: a nucleophilic secondary amine (piperazine

) and an electrophilic aryl bromide (

). These features allow for rapid diversification into complex ligands targeting G-Protein Coupled Receptors (GPCRs), specifically Serotonin (5-HT) and Dopamine (D2/D3) receptors,

as well as intracellular enzymes like PARP and Fatty Acid Amide Hydrolase (FAAH). This guide analyzes its chemical architecture, biological potential, and synthetic protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Architecture & Pharmacophore Analysis

The molecule comprises a piperazine ring linked via an amide bond to a 4-bromophenyl group. [\[5\]](#) This structure offers specific advantages in drug design:

- **Conformational Restriction:** The amide bond () introduces rigidity compared to a benzyl linker, restricting the piperazine ring's rotation and favoring specific binding pockets in GPCRs.
- **Metabolic Stability:** The para-bromine atom blocks the metabolically vulnerable para-position of the phenyl ring, preventing rapid hydroxylation by Cytochrome P450 enzymes.
- **Lipophilicity Modulation:** The bromine atom increases , enhancing membrane permeability, while the piperazine nitrogen maintains aqueous solubility at physiological pH.

Physicochemical Profile (Calculated)

Property	Value	Significance
Molecular Weight	269.14 g/mol	Ideal for Fragment-Based Drug Design (Rule of 3 compliant)
cLogP	~2.1 - 2.5	Optimal lipophilicity for CNS penetration
TPSA	32.7 Å ²	High predicted oral bioavailability (<140 Å ²)
H-Bond Donors	1 (NH)	Key interaction point for receptor aspartate residues
Rotatable Bonds	1	Low entropic penalty upon binding

Biological Activity & Target Landscape

While the parent scaffold exhibits baseline affinity, its derivatives are potent modulators of several biological systems.

3.1. CNS & GPCR Modulation (Serotonin/Dopamine)

The benzoylpiperazine core is a structural mimic of endogenous neurotransmitters.

- **Mechanism:** The basic nitrogen of the piperazine ring (at physiological pH) forms a salt bridge with the conserved Aspartate residue (e.g., Asp3.32) in aminergic GPCRs.
- **Application:** When N-alkylated with bulky lipophilic groups (e.g., benzhydryl, indole-alkyl), this scaffold yields high-affinity antagonists for 5-HT_{2A} and D₂ receptors, used in atypical antipsychotics.
- **Evidence:** Studies indicate that 4-substituted benzoylpiperazines act as "anchors" in the secondary binding pocket of the Dopamine D₃ receptor, conferring selectivity over D₂.

3.2. Oncology (PARP & Kinase Inhibition)

Recent screens have identified benzoylpiperazine derivatives as inhibitors of Poly (ADP-ribose) polymerase (PARP), an enzyme critical for DNA repair in cancer cells.

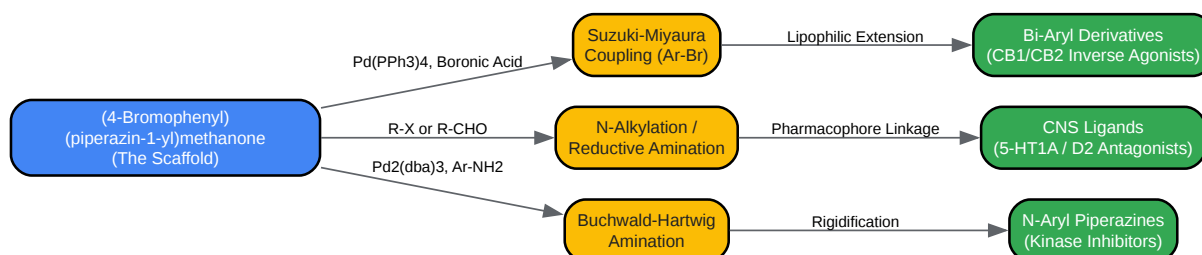
- **Activity:** Derivatives substituted at the piperazine nitrogen have shown IC values in the low micromolar range (18 μ M) against breast cancer lines (MCF-7), inducing apoptosis via the mitochondrial pathway.
- **Causality:** The planar benzoyl region intercalates with the enzyme's active site, while the piperazine extends into the solvent-exposed region, improving solubility.

3.3. Antimicrobial Activity

Mannich base derivatives of this scaffold (linked to triazoles) have demonstrated antibacterial efficacy against Gram-positive strains (*S. aureus*). The bromine atom enhances lipophilicity, facilitating penetration of the bacterial cell wall.

Visualizing the Scaffold Utility

The following diagram illustrates the "Fragment Evolution" strategy, showing how this core molecule is transformed into three distinct therapeutic classes.



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Figure 1: Divergent synthesis pathways utilizing the orthogonal reactivity of the bromine and amine handles.

Experimental Protocols

5.1. Synthesis: Selective Mono-Benzoylation

Objective: Synthesize **(4-Bromophenyl)(piperazin-1-yl)methanone** while minimizing the formation of the bis-amide byproduct.

Reagents:

- Piperazine (anhydrous) - 5.0 eq (Excess is critical)
- 4-Bromobenzoyl chloride - 1.0 eq
- Dichloromethane (DCM) - Solvent[4]
- Triethylamine (Et_3N) - Base

Workflow:

- Preparation: Dissolve Piperazine (5.0 eq) and Et_3N (1.2 eq) in dry DCM at 0°C under nitrogen atmosphere.

- Addition: Add 4-Bromobenzoyl chloride (1.0 eq) dissolved in DCM dropwise over 60 minutes.
 - Causality: Slow addition into a large excess of piperazine ensures the mono-acylated product is statistically favored over the bis-acylated impurity.
- Reaction: Stir at 0°C for 2 hours, then warm to Room Temperature (RT) for 12 hours.
- Workup (Self-Validating Step):
 - Wash the organic layer with water (3x) to remove unreacted excess piperazine (highly water-soluble).
 - Wash with dilute NaHCO₃ to remove residual acid.
 - Dry over Na₂SO₄ and concentrate.[\[6\]](#)
- Purification: Recrystallize from Ethanol/Ether or use Column Chromatography (MeOH:DCM 1:9) if purity <95%.

5.2. Biological Assay: In Vitro Cytotoxicity Screen (MTT Assay)

Objective: Evaluate the baseline cytotoxicity of the scaffold or its derivatives against cancer cell lines (e.g., MCF-7).

Protocol:

- Seeding: Plate MCF-7 cells (5×10^3 cells/well) in 96-well plates; incubate for 24h.
- Treatment: Dissolve test compound in DMSO. Treat cells with serial dilutions (0.1 – 100 μ M) for 48h.
 - Control: DMSO vehicle (negative) and Doxorubicin (positive).
- MTT Addition: Add MTT reagent (5 mg/mL); incubate for 4h at 37°C.
- Solubilization: Dissolve formazan crystals in DMSO.
- Quantification: Measure absorbance at 570 nm via microplate reader.

- Analysis: Calculate % Cell Viability and determine IC

using non-linear regression (GraphPad Prism).

Safety & Toxicology

- Hazard Classification: GHS07 (Irritant).
- Handling: The compound is an aryl halide and secondary amine. It may act as a skin and eye irritant. Use standard PPE (gloves, goggles, fume hood).
- Metabolites: In vivo, the piperazine ring may undergo N-oxidation or ring opening. The 4-bromophenyl moiety is relatively stable but can undergo oxidative dehalogenation under extreme metabolic stress.

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- To cite this document: BenchChem. [(4-Bromophenyl)(piperazin-1-yl)methanone) potential biological activity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280386/docs#4-bromophenyl-piperazin-1-yl-methanone-potential-biological-activity>]

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